

# Purification of Methyl 3-formylbenzoate by Recrystallization: Application Notes and Protocols

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## Compound of Interest

Compound Name: **Methyl 3-formylbenzoate**

Cat. No.: **B109038**

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This document provides detailed application notes and protocols for the purification of **methyl 3-formylbenzoate** via recrystallization. The methodologies outlined are designed to guide laboratory professionals in achieving high purity of this compound, which is a valuable intermediate in the synthesis of various pharmaceutically active molecules and fine chemicals.

## Introduction

**Methyl 3-formylbenzoate** is a solid aromatic compound containing both an ester and an aldehyde functional group. Its purity is crucial for the successful outcome of subsequent synthetic steps. Recrystallization is a robust and cost-effective technique for purifying solid organic compounds, leveraging the differential solubility of the compound and its impurities in a given solvent at varying temperatures. The selection of an appropriate solvent system is paramount for a successful and high-yield purification.

## Physicochemical Properties and Safety Information

A summary of the key physical and chemical properties of **methyl 3-formylbenzoate** is presented in the table below.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>8</sub> O <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	164.16 g/mol	<a href="#">[1]</a>
Appearance	Solid	
Melting Point	48-52 °C	
Safety Information		
Signal Word	Warning	
Hazard Statements	H302: Harmful if swallowed	

## Principles of Recrystallization

Recrystallization is based on the principle that the solubility of most solids increases with temperature. The process involves:

- Dissolution: Dissolving the impure solid in a minimum amount of a suitable hot solvent to create a saturated or near-saturated solution.
- Hot Filtration (Optional): If insoluble impurities are present, the hot solution is filtered to remove them.
- Crystallization: The solution is allowed to cool slowly and undisturbed. As the temperature decreases, the solubility of the target compound drops, leading to the formation of pure crystals. Soluble impurities remain in the "mother liquor."
- Isolation: The purified crystals are collected by filtration.
- Washing: The isolated crystals are washed with a small amount of cold solvent to remove any adhering mother liquor.
- Drying: The crystals are dried to remove any residual solvent.

## Experimental Protocols

## Solvent Selection

The ideal solvent for recrystallization should exhibit high solubility for **methyl 3-formylbenzoate** at elevated temperatures and low solubility at room temperature or below. Based on the chemical structure (an aromatic ester), ethanol is a suitable starting point for solvent screening. To enhance the recovery, a mixed-solvent system of ethanol and water can also be employed, where water acts as an anti-solvent.

Estimated Solubility Data for Solvent Selection:

Solvent System	Solubility at Boiling Point (g/100 mL)	Solubility at 0-5 °C ( g/100 mL)
Ethanol	High (estimated)	Low (estimated)
Ethanol/Water (e.g., 80:20 v/v)	Moderate (estimated)	Very Low (estimated)
Water	Very Low (estimated)	Insoluble (estimated)

## Protocol 1: Single-Solvent Recrystallization from Ethanol

Objective: To purify **methyl 3-formylbenzoate** using ethanol as the recrystallization solvent.

Materials:

- Crude **methyl 3-formylbenzoate**
- Ethanol (95% or absolute)
- Erlenmeyer flasks
- Heating mantle or hot plate with magnetic stirrer
- Reflux condenser
- Büchner funnel and flask
- Filter paper

- Ice bath

Procedure:

- Dissolution: Place the crude **methyl 3-formylbenzoate** into an Erlenmeyer flask equipped with a magnetic stir bar. Add a small volume of ethanol.
- Heat the mixture to a gentle boil with stirring.
- Add hot ethanol portion-wise until the solid completely dissolves. Use the minimum amount of hot solvent necessary.
- Decolorization (Optional): If the solution is colored, remove it from the heat, allow it to cool slightly, and add a small amount of activated charcoal. Reheat the solution to boiling for a few minutes.
- Hot Filtration (if charcoal was added): Quickly filter the hot solution through a pre-heated funnel with fluted filter paper into a clean Erlenmeyer flask to remove the charcoal.
- Crystallization: Cover the flask and allow the solution to cool slowly to room temperature. Subsequently, place the flask in an ice bath for at least 30 minutes to maximize crystal formation.
- Isolation: Collect the crystals by vacuum filtration using a Büchner funnel.
- Washing: Wash the crystals with a small amount of ice-cold ethanol.
- Drying: Dry the crystals in a vacuum oven or air dry to a constant weight.

## Protocol 2: Mixed-Solvent Recrystallization from Ethanol/Water

Objective: To improve the recovery of purified **methyl 3-formylbenzoate** using an ethanol/water mixed-solvent system.

Materials:

- Same as Protocol 1, with the addition of deionized water.

**Procedure:**

- Dissolution: Dissolve the crude **methyl 3-formylbenzoate** in the minimum amount of hot ethanol as described in Protocol 1.
- Addition of Anti-solvent: While the ethanol solution is still hot, add hot water dropwise with swirling until the solution becomes faintly turbid (cloudy). This indicates the point of saturation.
- Re-dissolution: Add a few drops of hot ethanol to re-dissolve the precipitate and obtain a clear solution.
- Crystallization: Cover the flask and allow the solution to cool slowly to room temperature, followed by cooling in an ice bath.
- Isolation, Washing, and Drying: Follow steps 7-9 from Protocol 1, using an ice-cold ethanol/water mixture for washing the crystals.

## Data Presentation

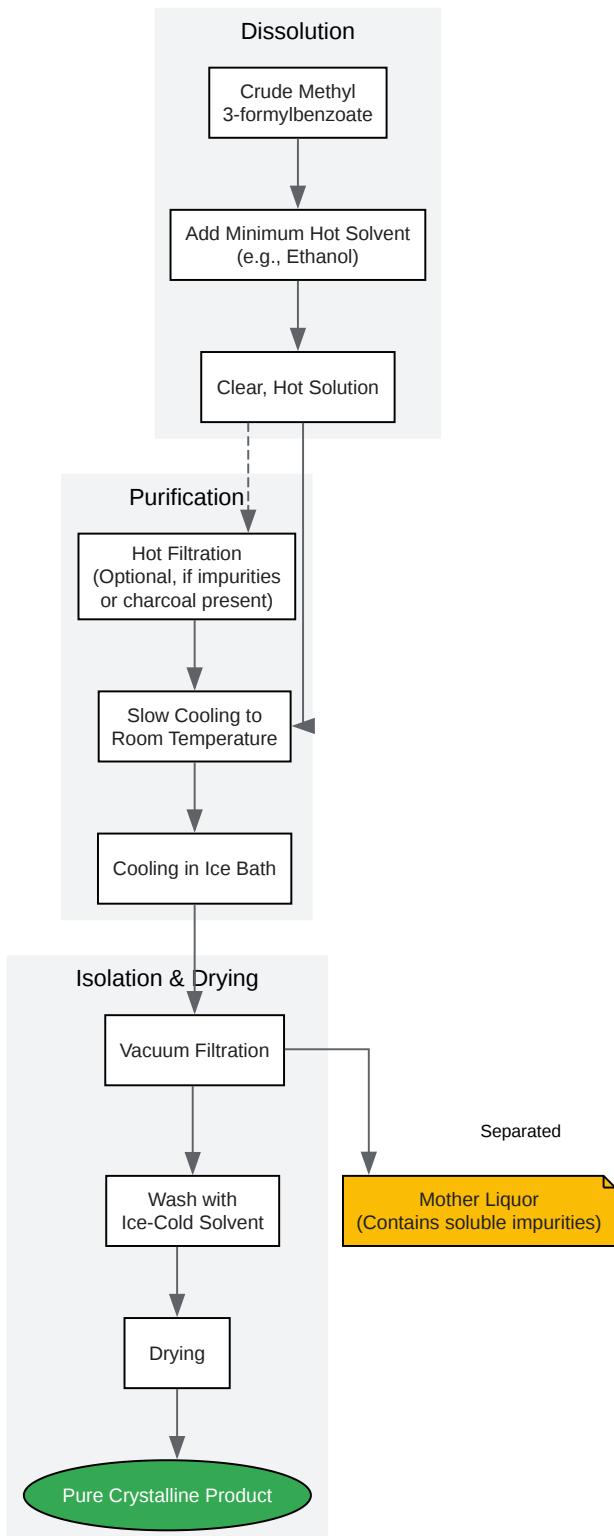
**Summary of Expected Recrystallization Performance:**

Parameter	Single Solvent (Ethanol)	Mixed Solvent (Ethanol/Water)
Typical Recovery Yield	80-90%	>90%
Purity (by GC or HPLC)	>99%	>99.5%
Melting Point of Pure Product	48-52 °C	48-52 °C

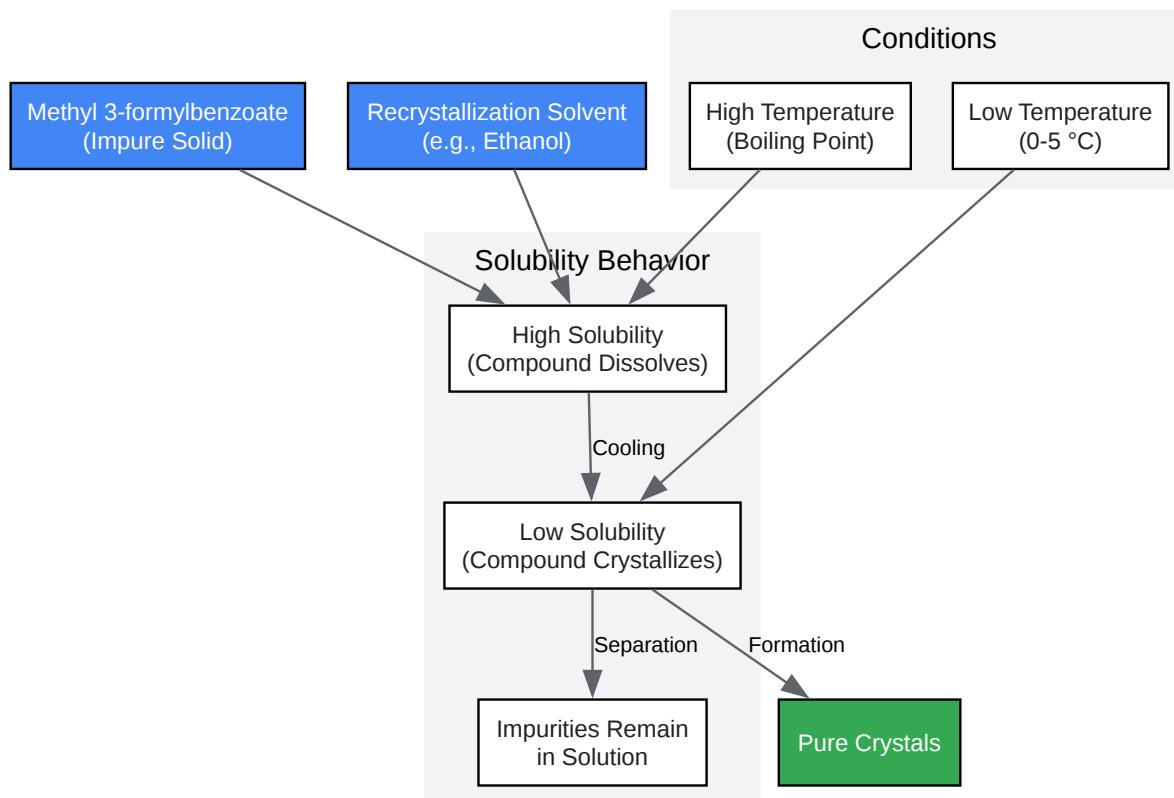
Note: Recovery yields are estimates based on typical recrystallizations of similar aromatic compounds and will vary depending on the initial purity of the crude material.[2]

## Workflow and Pathway Diagrams

## Experimental Workflow for Recrystallization



## Logical Relationships in Recrystallization

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## References

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